

Essential Safety and Operational Guide for 1-(Bromomethyl)-3-(difluoromethyl)benzene

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Compound of Interest

Compound Name: 1-(Bromomethyl)-3-(difluoromethyl)benzene

Cat. No.: B582528

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for handling **1-(Bromomethyl)-3-(difluoromethyl)benzene**. The following procedures for personal protective equipment (PPE), handling, and disposal are based on safety data for structurally similar compounds and are intended to provide a robust framework for safe laboratory operations.

Chemical and Physical Properties

A summary of the known physical and chemical properties of related compounds is provided below to offer a general understanding of the substance's characteristics.

Property	1-bromomethyl-3,5-difluoro-benzene	1-Bromomethyl-3-Trifluoromethyl-Benzene
Molecular Formula	C ₇ H ₅ BrF ₂	C ₈ H ₆ BrF ₃ [1] [2]
Molecular Weight	207.02 g/mol	239.03 g/mol [1] [2]
Appearance	Colorless to light yellow liquid	Clear, colorless to almost colorless liquid [1]
Density	1.6 g/mL at 25 °C [3]	1.565 g/mL at 25 °C [1]
Boiling Point	65 °C at 4.5 mmHg [3]	69 °C at 4 mmHg [1]
Flash Point	82 °C	190 °F [1]

Personal Protective Equipment (PPE)

Based on the hazards associated with similar compounds, which include causing severe skin burns and eye damage, the following personal protective equipment is mandatory.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Protection Type	Specific Requirements	Rationale
Eye and Face Protection	Chemical splash goggles meeting ANSI Z87.1 standard. A face shield should be worn over goggles when there is a risk of splashing.	Protects against splashes and vapors that can cause serious eye damage.[5]
Hand Protection	Heavy-duty, chemically resistant gloves (e.g., nitrile, neoprene, or Viton). Disposable nitrile gloves may be suitable for incidental contact but should be changed immediately upon contamination.	Prevents skin contact, which can cause severe burns.[5]
Body Protection	A flame-resistant lab coat, buttoned, with long sleeves. Long pants and closed-toe, closed-heel shoes are mandatory. For larger quantities or increased splash potential, a chemical-resistant apron or suit is recommended.	Protects skin from exposure.
Respiratory Protection	All handling of this substance must be conducted in a certified chemical fume hood to avoid inhalation of vapors. If engineering controls are not sufficient, a NIOSH/MSHA-approved respirator may be necessary.[4][5]	Prevents respiratory tract irritation.[4][6]

Experimental Protocols: Handling and Disposal

Handling:

- Preparation: Before handling, ensure that a safety shower and eyewash station are readily accessible.^[4] All work should be conducted within a certified chemical fume hood.
- Weighing and Transferring: For liquid transfers, use appropriate glassware and techniques to minimize splashing.^[5]
- Incompatible Materials: Avoid contact with strong oxidizing agents, strong acids, strong bases, and strong reducing agents.^[7]
- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.^[7]

Spill Response:

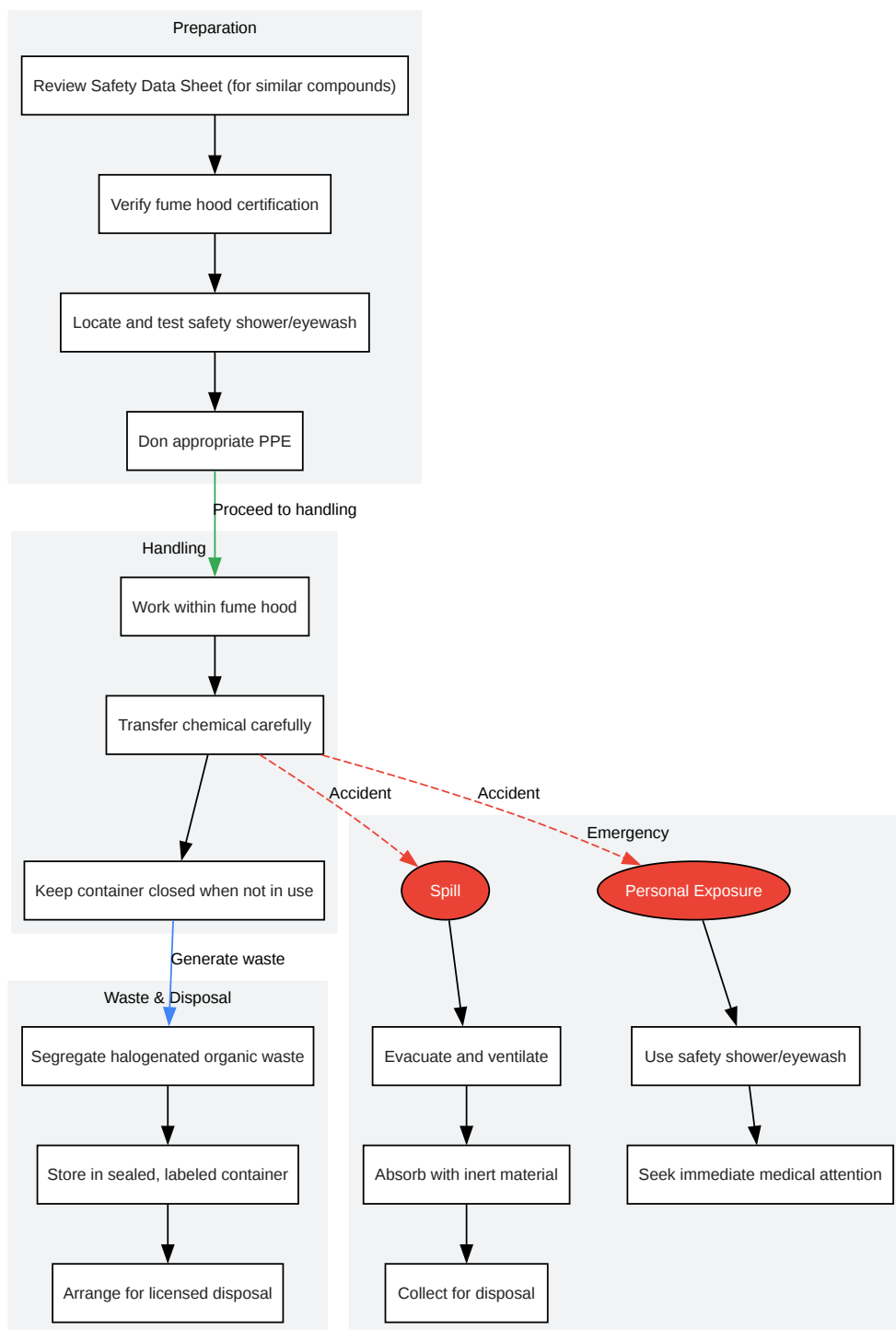
- Evacuation: Evacuate the immediate area.
- Ventilation: Ensure adequate ventilation.
- Containment: Absorb the spill with an inert material such as sand, silica gel, or universal binder.^[7]
- Collection: Collect the absorbed material and place it into a sealed, properly labeled container for halogenated organic waste.^[5]
- Decontamination: Clean the spill area thoroughly.

Disposal:

- Waste Collection: Collect all waste containing **1-(Bromomethyl)-3-(difluoromethyl)benzene** in a dedicated, properly labeled, and sealed container for halogenated organic waste.^[5] Do not mix with other waste streams.^{[5][8]}
- Disposal Procedure: Dispose of the chemical waste through a licensed hazardous waste disposal company.^{[5][8][9]} Do not dispose of it down the drain.^{[7][8]}

Safety Workflow

Safe Handling Workflow for 1-(Bromomethyl)-3-(difluoromethyl)benzene

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Caption: This diagram outlines the key steps and decision points for the safe handling of **1-(Bromomethyl)-3-(difluoromethyl)benzene**, from preparation through to disposal and emergency procedures.

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for 1-(Bromomethyl)-3-(difluoromethyl)benzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b582528#personal-protective-equipment-for-handling-1-bromomethyl-3-difluoromethyl-benzene]

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